

# Application Notes: Preparation of Methyl 2-aminoisobutyrate hydrochloride Stock Solution

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## Compound of Interest

Compound Name: *Methyl 2-aminoisobutyrate  
hydrochloride*

Cat. No.: *B555793*

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Methyl 2-aminoisobutyrate hydrochloride** is a non-proteinogenic amino acid derivative frequently utilized in biomedical research. It serves as a specific substrate for studying amino acid transport systems.[1][2] The accurate preparation of stock solutions is a critical first step to ensure the reliability and reproducibility of experimental outcomes. This document provides a detailed protocol for the preparation, handling, and storage of **Methyl 2-aminoisobutyrate hydrochloride** stock solutions for research use.

## Compound Information

A summary of the key chemical and physical properties of **Methyl 2-aminoisobutyrate hydrochloride** is presented in the table below.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>12</sub> ClNO <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	153.61 g/mol <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
CAS Number	15028-41-8 <a href="#">[1]</a> <a href="#">[5]</a>
Appearance	White solid powder <a href="#">[7]</a>
Purity	Commonly available at ≥99% <a href="#">[5]</a>
Melting Point	Approximately 185°C (with decomposition) <a href="#">[1]</a> <a href="#">[2]</a>
Solubility	Slightly soluble in water; Soluble in DMSO <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[8]</a>

## Safety Precautions

**Methyl 2-aminoisobutyrate hydrochloride** is classified as a hazardous substance that requires careful handling.

- Hazards: Causes skin irritation and serious eye irritation.[\[6\]](#)[\[9\]](#) May also cause respiratory tract irritation.[\[6\]](#)[\[9\]](#)
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, chemical safety goggles, and nitrile gloves when handling the compound.[\[9\]](#)[\[10\]](#)
- Handling: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[\[10\]](#) Avoid the formation of dust during handling.[\[9\]](#)[\[10\]](#)
- SDS: Users should consult the Safety Data Sheet (SDS) for comprehensive safety information before starting any work.[\[9\]](#)[\[10\]](#)

## Experimental Protocol: Stock Solution Preparation (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution in dimethyl sulfoxide (DMSO).

#### Materials:

- **Methyl 2-aminoisobutyrate hydrochloride** (solid powder)
- High-purity DMSO (anhydrous)
- Analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer and/or sonicator

#### Procedure:

- Calculation: Determine the mass of **Methyl 2-aminoisobutyrate hydrochloride** required.
  - Formula:  $\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Desired Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - Example (for 1 mL of 10 mM stock):  $\text{Mass (mg)} = (0.01 \text{ mol/L}) \times (0.001 \text{ L}) \times (153.61 \text{ g/mol}) \times (1000 \text{ mg/g}) = 1.536 \text{ mg}$
- Weighing:
  - Before opening, allow the container of the solid compound to equilibrate to room temperature to prevent condensation, as the compound is hygroscopic.[\[10\]](#)
  - Carefully weigh the calculated mass of the powder using an analytical balance and transfer it to a sterile vial.
- Dissolution:
  - Add the desired volume of DMSO to the vial containing the powder.[\[8\]](#)
  - Cap the vial securely and vortex thoroughly. If necessary, use a sonicator to facilitate complete dissolution.[\[11\]](#) Gentle warming may also aid in dissolving the compound.[\[11\]](#)
- Final Steps:

- Visually inspect the solution to confirm it is clear and free of any undissolved particulates.
- Label the vial clearly with the compound name, concentration (10 mM), solvent (DMSO), and the date of preparation.

Note on Alternative Solvents: For certain applications, particularly in vivo studies, complex co-solvent systems may be necessary. A protocol to achieve a concentration of  $\geq 5$  mg/mL (32.55 mM) utilizes a mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[\[11\]](#) In this method, each solvent should be added sequentially, ensuring the solution is mixed thoroughly before the addition of the next component.[\[11\]](#)

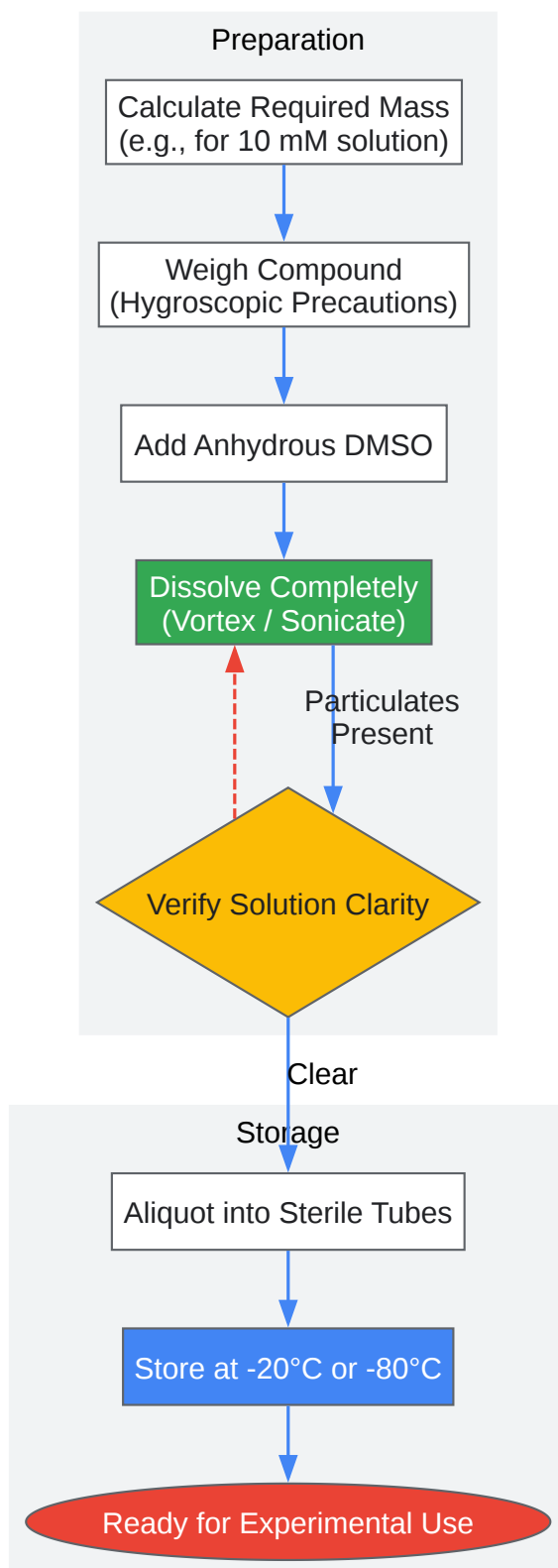
## Storage and Stability

Proper storage is essential to maintain the integrity of the compound and its stock solution.

Form	Storage Temperature	Duration	Recommendations
Solid Compound	Room Temperature	Long-term	Store in a dry, cool, well-ventilated area in a tightly sealed container. <a href="#">[1]</a> <a href="#">[10]</a>
Stock Solution	-20°C	Up to 1 month <a href="#">[8]</a> <a href="#">[11]</a>	Prepare aliquots to avoid repeated freeze-thaw cycles. <a href="#">[8]</a> <a href="#">[11]</a>
Stock Solution	-80°C	Up to 6 months <a href="#">[8]</a> <a href="#">[11]</a>	Recommended for long-term storage. Aliquot to prevent degradation. <a href="#">[8]</a> <a href="#">[11]</a>

## Visualized Workflow

The following diagram illustrates the key steps in the stock solution preparation workflow.



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Caption: Workflow for preparing **Methyl 2-aminoisobutyrate hydrochloride** stock solution.

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## References

- 1. 2-Aminoisobutyric acid methyl ester hydrochloride, 99% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 2. 2-Aminoisobutyric acid methyl ester hydrochloride, 99% | Fisher Scientific [fishersci.ca]
- 3. Methyl 2-aminoisobutyrate hydrochloride | CymitQuimica [cymitquimica.com]
- 4. Methyl 2-aminoisobutyrate hydrochloride | C<sub>5</sub>H<sub>12</sub>ClNO<sub>2</sub> | CID 13258034 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. scbt.com [scbt.com]
- 6. Methyl 2-aminobutanoate hydrochloride | C<sub>5</sub>H<sub>12</sub>ClNO<sub>2</sub> | CID 13283515 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. assets.thermofisher.com [assets.thermofisher.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. canbipharm.com [canbipharm.com]
- 10. fishersci.com [fishersci.com]
- 11. medchemexpress.com [medchemexpress.com]
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